

Application Notes and Protocols for Preparing LB-60-OF61 Stock Solutions

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Compound of Interest

Compound Name: LB-60-OF61

Cat. No.: B8105898

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Introduction

LB-60-OF61 is a potent and selective inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD⁺ salvage pathway.^{[1][2]} By impeding the conversion of nicotinamide to nicotinamide mononucleotide (NMN), **LB-60-OF61** effectively depletes intracellular NAD⁺ levels.^{[1][3]} This disruption of NAD⁺ homeostasis interferes with critical cellular processes, including energy metabolism and DNA repair, making it a compound of significant interest in cancer research, particularly in tumors overexpressing MYC.^{[2][4]} Accurate and consistent preparation of **LB-60-OF61** stock solutions is paramount for obtaining reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **LB-60-OF61** stock solutions.

Data Presentation

A summary of the key quantitative data for **LB-60-OF61** is presented in the table below for easy reference.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₂₉ H ₃₀ N ₆ O ₂ | [5] |
| Molecular Weight | 494.59 g/mol | [5] |
| CAS Number | 794461-93-1 | [5] |
| Appearance | White to light yellow solid | [6] |
| Solubility | DMSO: ~200 mg/mL (~404.38 mM) | [4] |
| Storage (Powder) | -20°C for up to 3 years; 4°C for up to 2 years | [4] |
| Storage (in DMSO) | -80°C for up to 6 months; -20°C for up to 1 month | [4] |

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of LB-60-OF61 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LB-60-OF61** in dimethyl sulfoxide (DMSO).

Materials:

- **LB-60-OF61** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, calibrated micropipettes and tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation: Before opening the vial of **LB-60-OF61**, allow it to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound. Ensure all equipment is clean, dry, and calibrated.
- Calculating the Required Mass: To prepare a 10 mM stock solution, the required mass of **LB-60-OF61** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

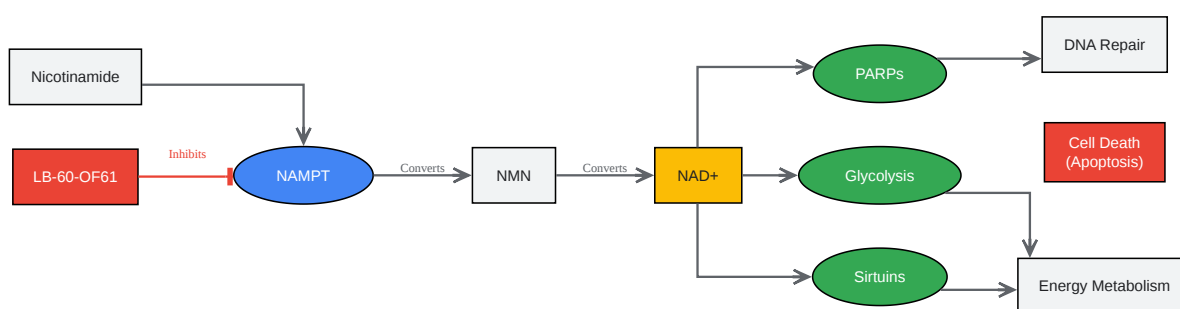
$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 494.59 \text{ g/mol} / 1000 = 4.95 \text{ mg}$$

- Weighing the Compound: Carefully weigh out the calculated amount of **LB-60-OF61** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial. To ensure accuracy when weighing small amounts, it is recommended to weigh a larger mass (e.g., 10 mg) and adjust the volume of DMSO accordingly.
- Dissolving the Compound: Add the appropriate volume of anhydrous DMSO to the vial containing the **LB-60-OF61** powder. For example, if you weighed out 4.95 mg, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[4]

- **Quality Control:** Before experimental use, visually inspect the stock solution for any signs of precipitation or degradation. If the solution appears cloudy or contains particulates, it should be discarded.

Mandatory Visualizations

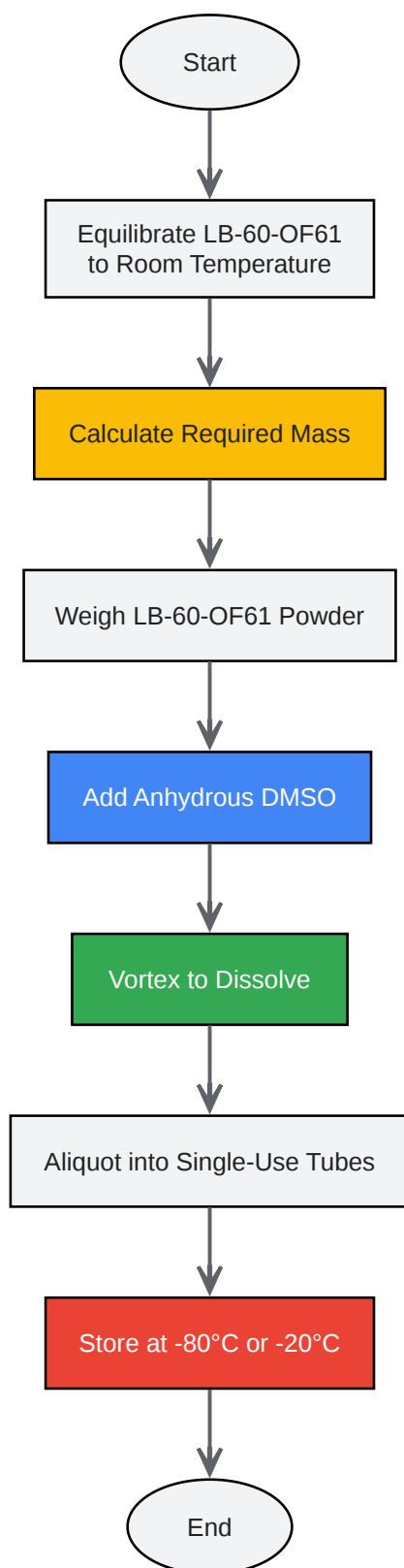
Signaling Pathway of NAMPT Inhibition by LB-60-OF61



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Caption: NAMPT inhibition by **LB-60-OF61** blocks NAD⁺ synthesis.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **LB-60-OF61** stock solution.

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